

Stability and Storage of Methyl Prolinate Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *Methyl proline hydrochloride*

Cat. No.: *B554962*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the stability and recommended storage conditions for **methyl proline hydrochloride**. The information is compiled to assist researchers and professionals in drug development in ensuring the integrity and purity of this compound throughout its lifecycle in a research and development setting.

Physicochemical Properties

Methyl proline hydrochloride is the hydrochloride salt of the methyl ester of the amino acid L-proline. Its fundamental properties are summarized in the table below.

Property	Value	References
Chemical Name	Methyl L-prolinate hydrochloride	[1][2]
Synonyms	(S)-Methyl pyrrolidine-2-carboxylate hydrochloride, H-Pro-OMe·HCl	[1]
CAS Number	2133-40-6	[1]
Molecular Formula	C ₆ H ₁₂ ClNO ₂	[1]
Molecular Weight	165.62 g/mol	[1]
Appearance	White to off-white crystalline powder or solid	[1]
Melting Point	69-71 °C	[2][3]
Solubility	Soluble in water. Soluble in chloroform and methanol (slightly).	[1][4]
Optical Rotation	[α] _{20/D} ≈ -31° to -33° (c=0.5 to 1 in H ₂ O)	[1][2]

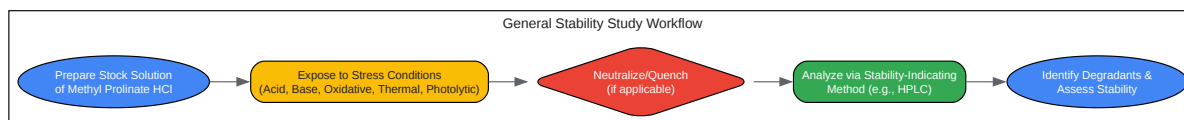
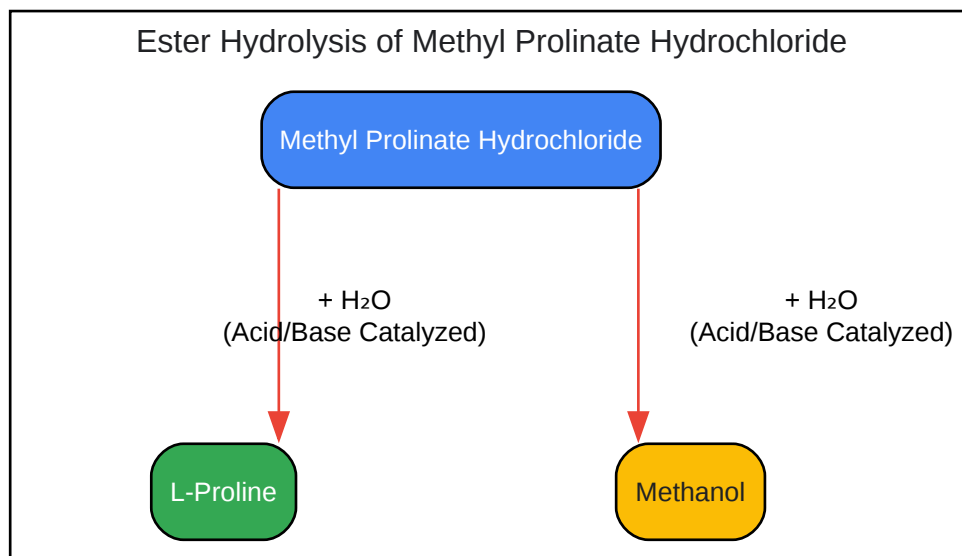
Chemical Stability and Degradation

Methyl prolinate hydrochloride is generally considered stable under normal, recommended storage conditions.[4] The hydrochloride salt form significantly enhances its stability compared to the free base. This is a common strategy for amino acid esters to protect the ester group from hydrolysis and other forms of degradation, thereby extending the compound's shelf life.[5][6]

The primary degradation pathway for **methyl prolinate hydrochloride** is the hydrolysis of the methyl ester to form L-proline and methanol. This reaction is catalyzed by the presence of water and can be accelerated by acidic or basic conditions.[7] The compound is also known to be hygroscopic, meaning it readily absorbs moisture from the atmosphere, which can contribute to its degradation.[3]

Potential Degradation Pathway: Ester Hydrolysis

The fundamental chemical degradation of **methyl proline hydrochloride** involves the hydrolysis of the ester linkage. This reaction is depicted in the following pathway diagram.



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